

L-hydroxylysine dihydrochloride chemical properties and structure

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Compound of Interest

Compound Name: *L-hydroxylysine dihydrochloride*

Cat. No.: B15572318

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L-Hydroxylysine Dihydrochloride: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Introduction

L-hydroxylysine dihydrochloride is a hydroxylated derivative of the essential amino acid L-lysine. It plays a crucial role in the biosynthesis and structural integrity of collagen, the most abundant protein in mammals. This technical guide provides an in-depth overview of the chemical properties, structure, and biological significance of **L-hydroxylysine dihydrochloride**, along with detailed experimental protocols for its characterization.

Chemical Properties and Structure

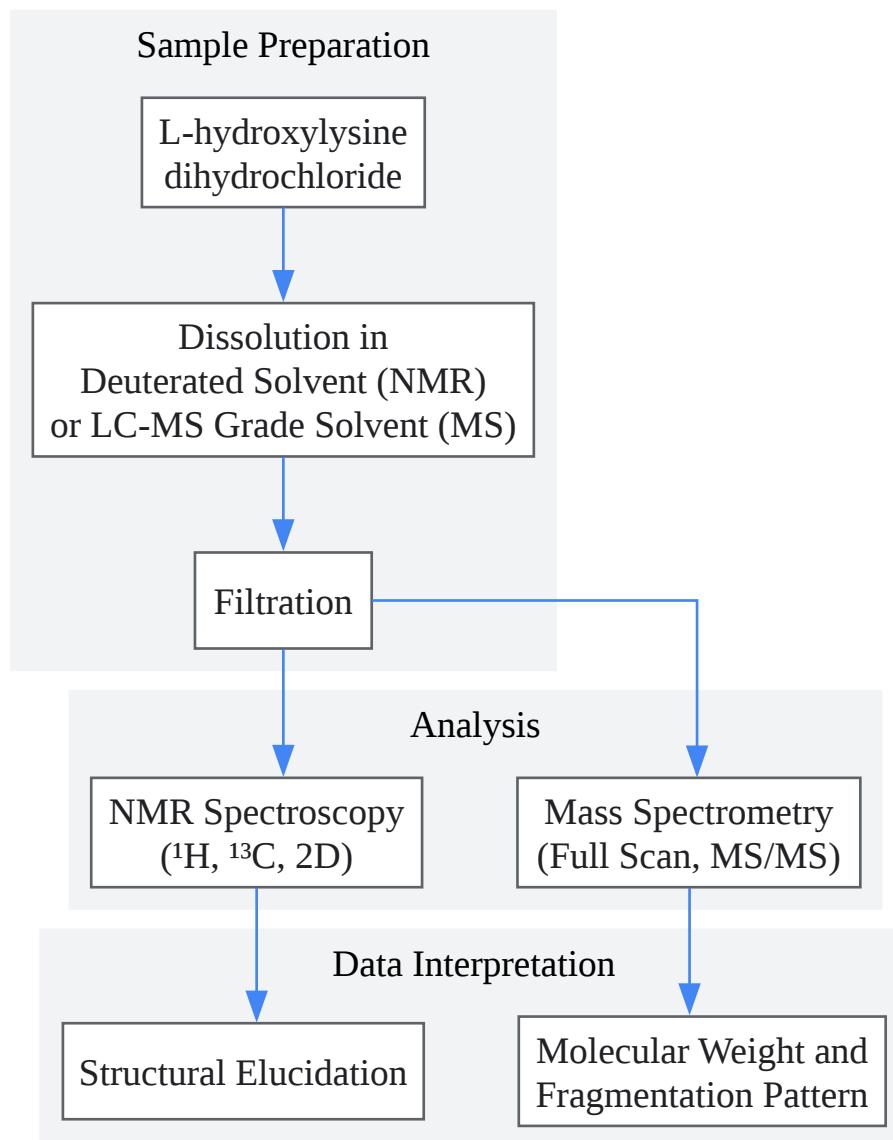
L-hydroxylysine dihydrochloride is typically a white to off-white crystalline powder. Its chemical structure is characterized by a lysine backbone with a hydroxyl group at the 5-position and is stabilized as a dihydrochloride salt, which enhances its solubility in water.

Table 1: Chemical and Physical Properties of **L-Hydroxylysine Dihydrochloride**

Property	Value	Reference(s)
Molecular Formula	C ₆ H ₁₆ Cl ₂ N ₂ O ₃	[1] [2]
Molecular Weight	235.11 g/mol	[1] [3]
Appearance	White to off-white crystalline powder	[1]
CAS Number	172213-74-0	[1] [2]
Stereochemistry	(2S,5R)	[3]
Melting Point	225 °C (decomposes)	[4]
Solubility	Soluble in water	[1]
Optical Rotation	Data not available in the searched literature.	

Structure

The chemical structure of L-hydroxylysine features two stereocenters, at the alpha-carbon (C2) and the delta-carbon (C5). The naturally occurring and biologically active form is the (2S,5R) stereoisomer. The presence of the hydroxyl group and two amino groups makes it a highly functional molecule, capable of participating in various biochemical reactions.



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